

A Technical Guide to the Chemical Reactivity of Yttrium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yttrium

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Abstract: **Yttrium** (Y), a silvery-metallic transition metal, exhibits significant chemical reactivity characteristic of an electropositive element. While often grouped with lanthanides due to similar properties, its reactivity presents unique aspects crucial for its application in materials science, catalysis, and medicine. This technical guide provides an in-depth analysis of the reactivity of **yttrium** with common reagents, including air, water, acids, bases, and halogens. It summarizes key reactions, presents available quantitative data, and outlines detailed experimental protocols for evaluating its chemical behavior, tailored for researchers, scientists, and professionals in drug development.

Reactivity with Common Reagents

Yttrium's reactivity is dominated by its tendency to achieve a stable +3 oxidation state by losing its three valence electrons.[1][2] This behavior governs its interactions with most common chemical reagents.

Reaction with Air and Oxygen

In bulk form, **yttrium** is relatively stable in air at room temperature due to the formation of a thin, protective passivation layer of **yttrium(III)** oxide (Y_2O_3).[2] This layer prevents further corrosion. However, the metal will tarnish slowly over time as the oxide layer thickens.[3][4]

The reactivity of **yttrium** with air increases significantly with temperature and surface area.

- **Finely Divided Yttrium:** **Yttrium** powder or turnings are highly pyrophoric and can ignite spontaneously in air at temperatures exceeding 400°C.[5]
- **Bulk Yttrium:** Rapid oxidation of the bulk metal begins at approximately 450°C, and it burns readily to form the stable, white **yttrium**(III) oxide.[3][4]

The overall reaction is: $4Y(s) + 3O_2(g) \rightarrow 2Y_2O_3(s)$ [4]

At very high temperatures (around 1000°C), **yttrium** can also react with atmospheric nitrogen to form **yttrium** nitride (YN).

Reaction with Water

Yttrium reacts with water, with the reaction rate being highly dependent on the temperature. The reaction is slow in cold water but becomes rapid in hot or boiling water.[5] When finely divided or heated, **yttrium** dissolves in water to produce **yttrium** hydroxide ($Y(OH)_3$) and hydrogen gas.[3][4] Some sources also note the formation of Y_2O_3 upon reaction with water.[1]

The reaction is represented as: $2Y(s) + 6H_2O(l) \rightarrow 2Y(OH)_3(aq) + 3H_2(g)$ [4]

Reaction with Acids

Yttrium metal readily dissolves in most dilute strong acids, such as hydrochloric acid (HCl), to form solutions containing the colorless, aquated Y^{3+} ion and hydrogen gas.[2][3][4]

The typical reaction with hydrochloric acid is: $2Y(s) + 6HCl(aq) \rightarrow 2Y^{3+}(aq) + 6Cl^{-}(aq) + 3H_2(g)$ [4]

However, **yttrium** exhibits notable resistance to certain concentrated acids due to passivation. It does not react rapidly with concentrated nitric acid (HNO_3) or hydrofluoric acid (HF).[1] In the case of HF, an insoluble and non-reactive layer of **yttrium**(III) fluoride (YF_3) forms on the metal's surface, preventing further acid attack.

Reaction with Bases

Yttrium is generally resistant to attack by dilute alkali solutions. However, it can react with strong, concentrated bases, demonstrating amphoteric character.[5] In these conditions, it can

form yttrates. Detailed studies and specific reaction equations for its reactivity with bases are not widely documented in the literature.

Reaction with Halogens

Yttrium is highly reactive towards all halogens (Fluorine, F₂; Chlorine, Cl₂; Bromine, Br₂; Iodine, I₂) at elevated temperatures, typically above 200°C.[1][3] The reaction is vigorous and results in the formation of the corresponding **yttrium(III)** halides.[3][4]

The general reaction can be described as: $2Y(s) + 3X_2(g) \rightarrow 2YX_3(s)$ (where X = F, Cl, Br, I)[4]

Quantitative Reactivity Data

Quantitative data on the kinetics of **yttrium** metal reactions are sparse. However, physical and electrochemical properties provide insight into its reactivity.

Table 1: Summary of **Yttrium** Reactions with Common Reagents

Reagent	Conditions	Products	General Equation
Air (Oxygen)	Room Temp (Bulk)	Yttrium(III) Oxide (passivation layer)	$4Y + 3O_2 \rightarrow 2Y_2O_3$
> 400-450°C	Yttrium(III) Oxide	$4Y + 3O_2 \rightarrow 2Y_2O_3$	
Water	Cold	Slow reaction	$2Y + 6H_2O \rightarrow 2Y(OH)_3 + 3H_2$
Hot / Finely divided	Yttrium(III) Hydroxide, Hydrogen gas	$2Y + 6H_2O \rightarrow 2Y(OH)_3 + 3H_2$	
Dilute Acids (e.g., HCl)	Room Temp	Yttrium(III) salt, Hydrogen gas	$2Y + 6HCl \rightarrow 2YCl_3 + 3H_2$
Conc. HF, HNO ₃	Room Temp	Passivation (forms YF ₃ layer with HF)	No significant reaction
Halogens (F ₂ , Cl ₂ , Br ₂ , I ₂)	> 200°C	Yttrium(III) Halide	$2Y + 3X_2 \rightarrow 2YX_3$

Table 2: Electrochemical and Physical Properties of **Yttrium**

Property	Value
Standard Electrode Potential (E°)	$\text{Y}^{3+} + 3\text{e}^- \rightarrow \text{Y}$
Common Oxidation State	+3[2]
Melting Point	1526 °C[2]
Boiling Point	3338 °C[2]
Density	4.472 g/cm ³ [2]
Electronegativity (Pauling Scale)	1.22

The highly negative standard electrode potential of **yttrium** (-2.37 V) confirms its strong reducing nature and high reactivity, indicating a strong thermodynamic driving force to be oxidized to Y^{3+} . [6]

Experimental Protocols

3.1 General Safety Precautions for Handling Yttrium **Yttrium** metal, particularly in powder or dust form, is flammable and pyrophoric. [5] All work should be conducted in a well-ventilated area, preferably within a fume hood or glovebox under an inert atmosphere (e.g., argon). [5] Appropriate personal protective equipment (PPE), including safety goggles, flame-retardant lab coat, and gloves, is mandatory. Avoid contact with water, strong oxidizing agents, strong acids, and halogens. [5]

Protocol 1: Determination of Yttrium Reactivity with Dilute Acid

Objective: To qualitatively observe and quantitatively measure the rate of reaction of **yttrium** metal with dilute hydrochloric acid by monitoring hydrogen gas evolution.

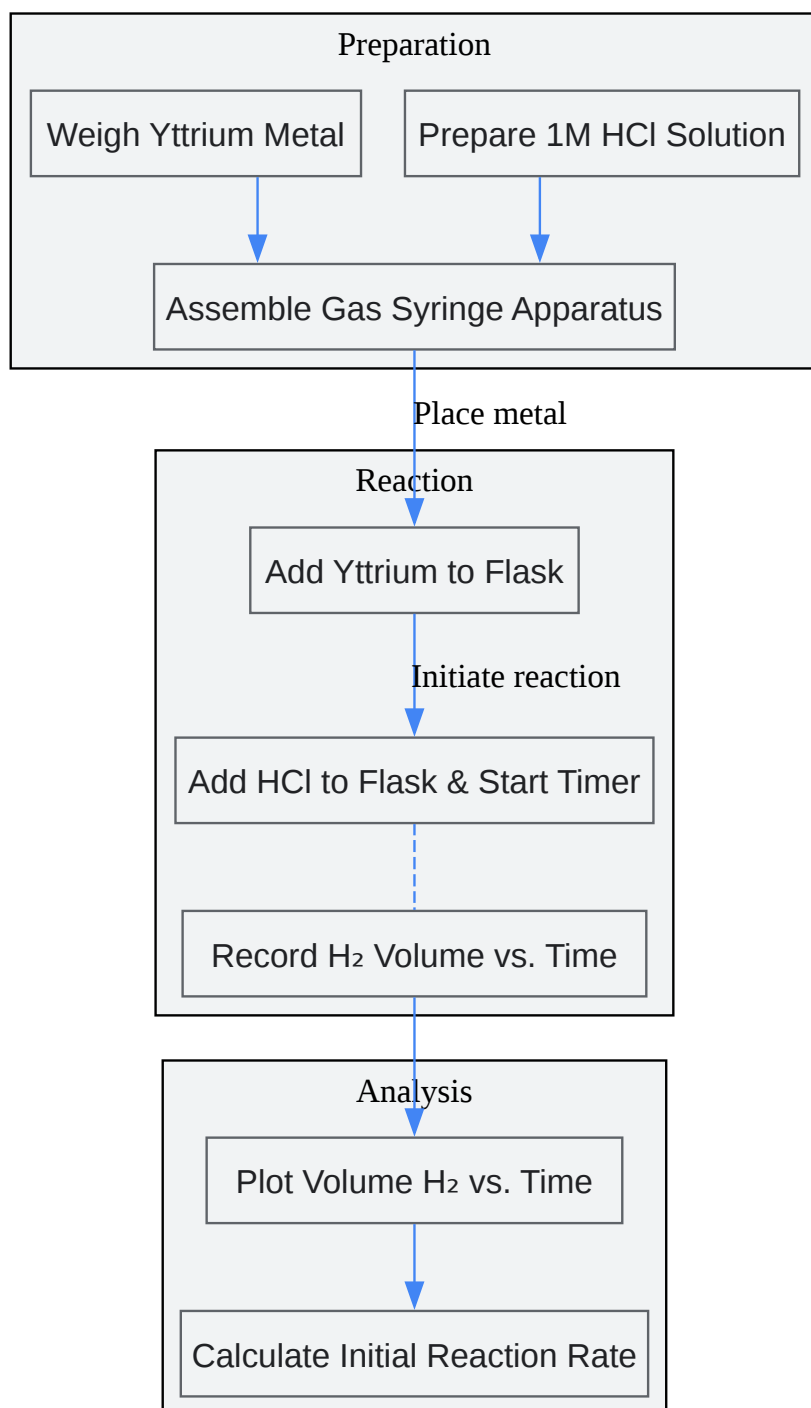
Materials:

- **Yttrium** metal turnings (0.1 g)

- 1 M Hydrochloric acid (HCl)
- 250 mL conical flask with a side-arm
- 100 mL gas syringe or inverted measuring cylinder in a water trough
- Stopwatch
- Analytical balance

Methodology:

- Preparation: Set up the gas collection apparatus. If using a gas syringe, ensure the plunger moves freely. If using an inverted cylinder, ensure it is completely filled with water.
- Reactant Measurement: Accurately weigh approximately 0.1 g of **yttrium** turnings and place them into the conical flask.
- Reaction Initiation: Measure 50 mL of 1 M HCl. Simultaneously add the acid to the flask, seal the apparatus, and start the stopwatch.
- Data Collection: Record the volume of hydrogen gas collected at regular intervals (e.g., every 15 seconds) until the reaction ceases.
- Analysis: Plot a graph of the volume of H₂ produced (y-axis) versus time (x-axis). The initial slope of the curve is proportional to the initial reaction rate.
- Safety: Perform the experiment in a fume hood. Hydrogen gas is flammable.



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Diagram 1: Workflow for **Yttrium**-Acid Reactivity Experiment.

Protocol 2: Investigating the Passivation of Yttrium

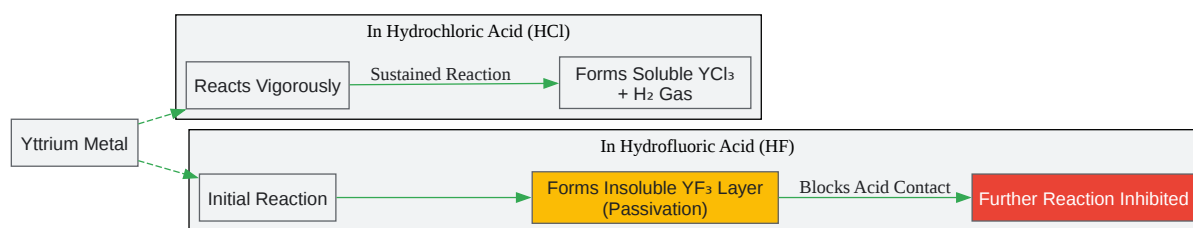
Objective: To qualitatively demonstrate the passivation of **yttrium** metal in hydrofluoric acid compared to its reaction in hydrochloric acid.

Materials:

- Three small, uniform pieces of **yttrium** metal
- Three 50 mL beakers
- 1 M Hydrochloric acid (HCl)
- 1 M Hydrofluoric acid (HF)
- Deionized water (for control)

Methodology:

- Setup: Label three beakers: "Control," "HCl," and "HF." Add 20 mL of deionized water, 1 M HCl, and 1 M HF to the respective beakers.
- Execution: Simultaneously place one piece of **yttrium** metal into each of the three beakers.
- Observation:
 - Control (Water): Observe any slow reaction or bubble formation.
 - HCl: Observe the vigorous and sustained effervescence (hydrogen gas production) as the metal dissolves.
 - HF: Observe an initial, brief period of effervescence which quickly ceases. Note the change in the metal's surface appearance as the insoluble YF_3 layer forms.
- Conclusion: Compare the sustained reaction in HCl with the rapid inhibition of reaction in HF to conclude that a passivating layer has formed.
- Safety: Hydrofluoric acid is extremely toxic and corrosive. This experiment must be performed in a fume hood with appropriate specialized PPE (calcium gluconate gel must be on hand for HF burns).



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Diagram 2: Logical flow of **yttrium**'s reactivity vs. passivation in acids.

Summary

Yttrium is a highly reactive metal, a property underscored by its very negative standard electrode potential. It readily reacts with oxygen when heated, with water (especially when hot), with most dilute acids, and with halogens at elevated temperatures, in all cases forming compounds in the +3 oxidation state. A key feature of its chemistry is the formation of a stable, protective oxide layer in air at ambient temperatures and a passivating fluoride layer in HF, which render it less reactive under these specific conditions than its electrochemical potential would suggest. Understanding these reactivity patterns is fundamental to the safe handling and effective application of **yttrium** and its compounds in advanced technologies.

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- To cite this document: BenchChem. [A Technical Guide to the Chemical Reactivity of Yttrium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196420#chemical-reactivity-of-yttrium-with-common-reagents]

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